

6,7-dihydrocyclopenta[d]dioxin-5(4H)-one

molecular weight and formula

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Compound of Interest

Compound Name: 6,7-dihydrocyclopenta[d]
[1,3]dioxin-5(4H)-one

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Technical Overview of 6,7-dihydrocyclopenta[d]dioxin-5(4H)-one

For Immediate Release

This technical data sheet provides essential information regarding the chemical properties of 6,7-dihydrocyclopenta[d]dioxin-5(4H)-one, a compound of interest for researchers and professionals in the fields of chemistry and drug development.

Molecular and Physical Properties

The fundamental characteristics of 6,7-dihydrocyclopenta[d]dioxin-5(4H)-one have been determined and are summarized below. These data points are critical for experimental design, chemical synthesis, and computational modeling.

The molecular formula for this compound is $C_7H_8O_3$.^{[1][2][3]} This formula indicates that each molecule is composed of seven carbon atoms, eight hydrogen atoms, and three oxygen atoms. Based on this composition, the molecular weight of 6,7-dihydrocyclopenta[d]dioxin-5(4H)-one is calculated to be 140.14 g/mol.^{[1][2]}

Property	Value	Reference
Molecular Formula	C ₇ H ₈ O ₃	[1][2][3]
Molecular Weight	140.14 g/mol	[1][2]
CAS Number	102306-78-5	[1][2]

This information is foundational for any further research or development involving this molecule. No experimental protocols or signaling pathways are described as the core of this document is the presentation of the molecular weight and formula.

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References

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